

# Bancroftinone: A Technical Overview of its Chemical Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bancroftinone*

Cat. No.: *B1649305*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Bancroftinone** is a naturally occurring phenolic compound belonging to the class of alkyl-phenylketones.[1][2][3] It has been identified in various natural sources, including herbs and spices.[3] This technical guide provides a comprehensive overview of the chemical structure and known properties of **Bancroftinone**, laying a foundational understanding for researchers and professionals in the fields of medicinal chemistry and drug development. While in-depth biological data remains limited, this document serves as a central repository of its core chemical information.

## Chemical Structure and Identification

The chemical identity of **Bancroftinone** is well-established through various analytical methods. Its structure is characterized by a substituted acetophenone core.

Systematic Name (IUPAC): 1-(6-hydroxy-2,4-dimethoxy-3-methylphenyl)ethanone[4]

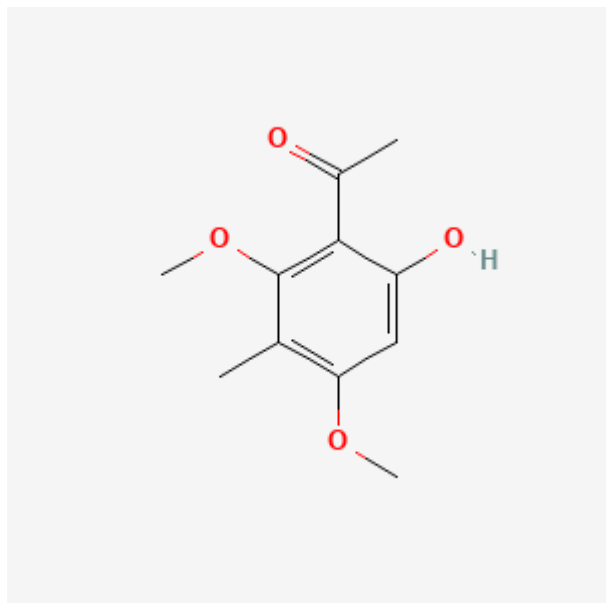
Synonyms: 2',4'-dimethoxy-6'-hydroxy-3'-methylacetophenone[4]

Molecular Formula: C<sub>11</sub>H<sub>14</sub>O<sub>4</sub>[1][4][5]

Molecular Weight: 210.23 g/mol [2][4]

CAS Registry Number: 14964-98-8[1][4][5]

The structural formula of **Bancroftinone** is depicted below:



Structural Features:

- Aromatic Ring: A benzene ring substituted with multiple functional groups.
- Ketone Group: An ethanone (acetyl) group attached to the aromatic ring.
- Hydroxyl Group: A phenolic hydroxyl group at position 6' of the phenyl ring.
- Methoxy Groups: Two methoxy groups at positions 2' and 4' of the phenyl ring.
- Methyl Group: A methyl group at position 3' of the phenyl ring.

Chemical Representations:

- SMILES: CC(=O)C1=C(OC)C(C)=C(OC)C=C1O[1]
- InChI: InChI=1S/C11H14O4/c1-6-9(14-3)5-8(13)10(7(2)12)11(6)15-4/h5,13H,1-4H3[3]

## Physicochemical Properties

A summary of the key physicochemical properties of **Bancroftinone** is provided in the table below.

Property	Value	Source
Appearance	White solid	<a href="#">[4]</a>
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate	BioCrick

## Synthesis

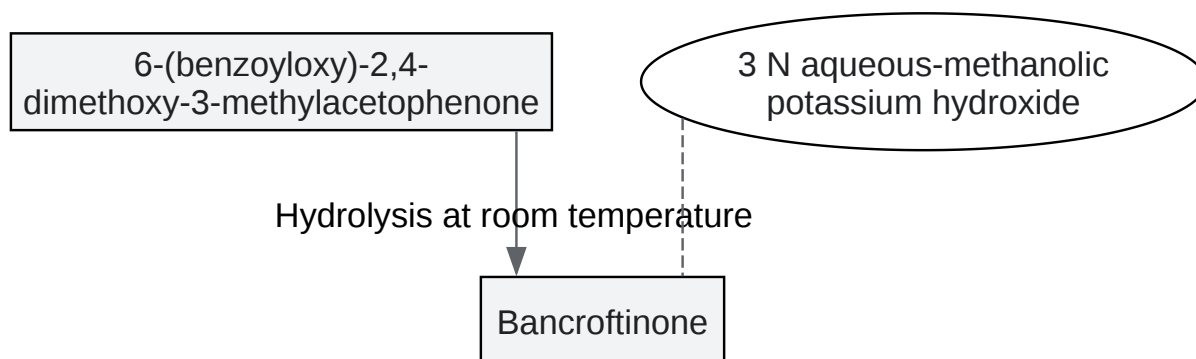
Detailed experimental protocols for the synthesis of **Bancroftinone** are not extensively reported in publicly available literature. However, a general synthetic approach has been described.

### Experimental Protocol: Hydrolysis of a Benzoyloxy Precursor

A described method for the preparation of **Bancroftinone** involves the hydrolysis of 6-(benzoyloxy)-2,4-dimethoxy-3-methylacetophenone.[\[1\]](#)

- Reactants: 6-(benzoyloxy)-2,4-dimethoxy-3-methylacetophenone, 3 N aqueous-methanolic potassium hydroxide.[\[1\]](#)
- Conditions: The reaction is carried out at room temperature.[\[1\]](#)
- Yield: A yield of 75% has been reported for this transformation.[\[1\]](#)

Below is a conceptual workflow for this synthesis.



[Click to download full resolution via product page](#)

A conceptual workflow for the synthesis of **Bancroftinone**.

## Biological Activity and Future Directions

Currently, there is a notable lack of in-depth studies and quantitative data on the specific biological activities and mechanism of action of **Bancroftinone**. While it is known to be a natural product, its pharmacological profile has not been extensively investigated.

The alkyl-phenylketone scaffold is present in numerous biologically active natural products. Compounds with similar structural features have been reported to possess a range of activities, including anti-inflammatory, antimicrobial, and antioxidant properties. However, without direct experimental evidence, the biological role of **Bancroftinone** remains speculative.

For drug development professionals, **Bancroftinone** could represent an interesting starting point for the design and synthesis of novel therapeutic agents. Future research should focus on:

- **Screening for Biological Activity:** Evaluating **Bancroftinone** against a wide range of biological targets to identify potential therapeutic applications.
- **Mechanism of Action Studies:** Elucidating the molecular mechanisms through which **Bancroftinone** may exert any identified biological effects.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing analogs of **Bancroftinone** to explore how structural modifications impact its activity and to optimize its pharmacological properties.

Due to the absence of published data on signaling pathways involving **Bancroftinone**, a corresponding diagram cannot be provided at this time. Further research is required to uncover these potential interactions.

## Conclusion

**Bancroftinone** is a well-characterized natural product from a chemical perspective. This guide provides a thorough summary of its chemical structure, identification, and a known synthetic route. The lack of comprehensive biological data highlights a significant gap in the scientific literature and presents an opportunity for future research to explore the therapeutic potential of this and related compounds. The information presented here serves as a critical foundation for scientists and researchers poised to undertake such investigations.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-(6-hydroxy-2,4-dimethoxy-3-methylphenyl)ethanone | 14964-98-8 [chemicalbook.com]
- 2. Anti-inflammatory biological activity- BioCrick [biocrick.com]
- 3. [Antifungal and antimicrobial activity of beta-ionone and vitamin A derivatives] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 1-(6-Hydroxy-2,3-dimethoxyphenyl)ethanone synthesis - chemicalbook [chemicalbook.com]
- 5. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [Bancroftinone: A Technical Overview of its Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1649305#what-is-the-chemical-structure-of-bancroftinone]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)